

What are the fundamental properties of Tetraisocyanatosilane?

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Compound of Interest

Compound Name: Tetraisocyanatosilane

Cat. No.: B009437

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An In-depth Technical Guide to Tetraisocyanatosilane

Tetraisocyanatosilane ($\text{Si}(\text{NCO})_4$) is a volatile, highly reactive inorganic compound. Its unique molecular structure and reactivity make it a subject of interest in synthetic chemistry and materials science. This guide provides a comprehensive overview of its fundamental properties, synthesis, and reactivity, tailored for researchers, scientists, and professionals in drug development.

Chemical and Physical Properties

Tetraisocyanatosilane is a colorless, fuming liquid at room temperature. It is characterized by its high volatility and reactivity, particularly with nucleophiles. Its fundamental properties are summarized in the table below.

Property	Value
Molecular Formula	Si(NCO) ₄
Molar Mass	196.17 g/mol
Appearance	Colorless, fuming liquid
Boiling Point	185.6 °C (decomposes)
Density	1.41-1.43 g/cm ³ at 20 °C
CAS Number	3410-77-3
Solubility	Soluble in non-polar organic solvents (e.g., benzene, chloroform, carbon tetrachloride)
Reactivity	Highly reactive with water, alcohols, and amines

Molecular Structure and Spectroscopic Data

The molecular structure of **Tetraisocyanatosilane** has been determined by gas-phase electron diffraction. The molecule adopts a tetrahedral geometry around the central silicon atom, with the four isocyanate groups attached to it.

Bond Lengths and Angles

The key structural parameters of the Si(NCO)₄ molecule are presented in the following table.

Parameter	Value
Si-N Bond Length	1.693(5) Å
N-C Bond Length	1.201(4) Å
C-O Bond Length	1.169(4) Å
∠ N-Si-N Angle	109.5° (tetrahedral)
∠ Si-N-C Angle	149.9(1.5)°

Vibrational Spectroscopy

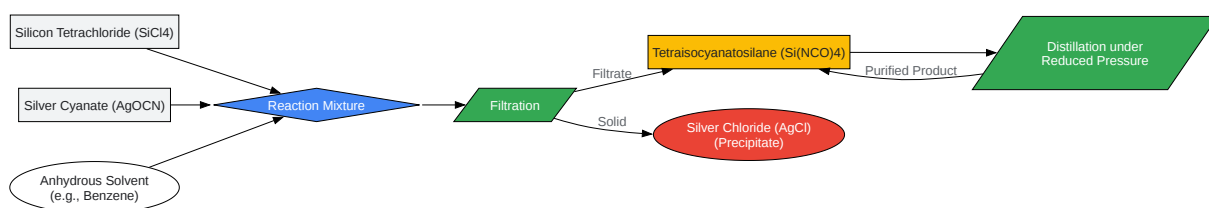
The vibrational spectrum of **Tetraisocyanatosilane** is characterized by strong absorptions corresponding to the stretching and bending modes of the isocyanate groups.

Wavenumber (cm ⁻¹)	Assignment
~2300	Asymmetric stretch of the NCO group (ν_{as})
~1470	Symmetric stretch of the NCO group (ν_s)
~600-700	Bending modes of the NCO group (δ)
~400-500	Si-N stretching modes (ν)

Synthesis of Tetraisocyanatosilane

Tetraisocyanatosilane is typically synthesized by the reaction of silicon tetrachloride (SiCl_4) with a cyanate salt, such as silver cyanate (AgOCN) or sodium cyanate (NaOCN), in an anhydrous, non-polar solvent.

Synthesis Workflow



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Caption: Synthesis workflow for **Tetraisocyanatosilane**.

Experimental Protocol

Materials:

- Silicon tetrachloride (SiCl_4)
- Silver cyanate (AgOCN)
- Anhydrous benzene (or other suitable non-polar solvent)

Procedure:

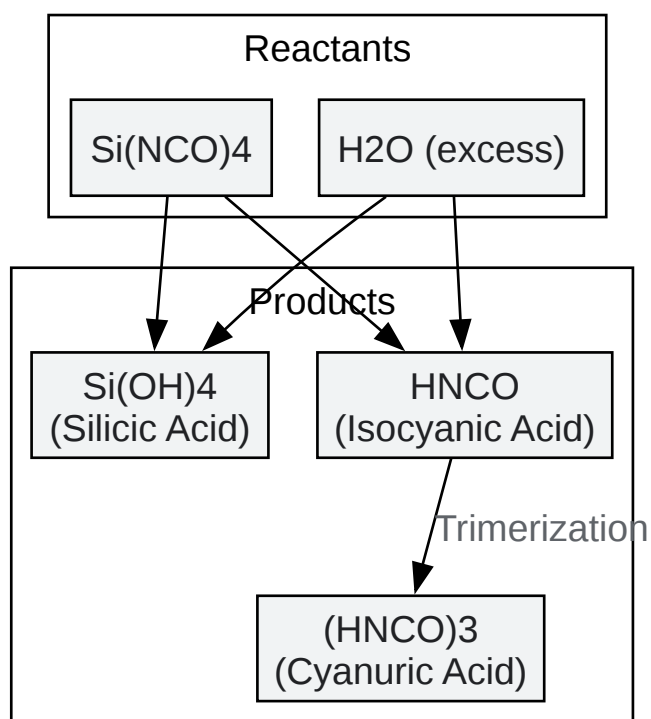
- A suspension of freshly prepared and dried silver cyanate in anhydrous benzene is prepared in a reaction vessel equipped with a reflux condenser and a dropping funnel.
- A solution of silicon tetrachloride in anhydrous benzene is added dropwise to the silver cyanate suspension with constant stirring.
- After the addition is complete, the reaction mixture is refluxed for several hours to ensure the completion of the reaction.
- The reaction mixture is then cooled to room temperature, and the precipitated silver chloride is removed by filtration under an inert atmosphere.
- The solvent is removed from the filtrate by distillation under reduced pressure.
- The crude **Tetraisocyanatosilane** is then purified by fractional distillation under reduced pressure to yield the pure product.

Reactivity of Tetraisocyanatosilane

Tetraisocyanatosilane is a highly reactive compound due to the presence of the electrophilic silicon center and the reactive isocyanate groups. It readily undergoes nucleophilic substitution reactions.

Hydrolysis

Tetraisocyanatosilane reacts violently with water in an exothermic reaction to produce silicic acid and isocyanic acid, which can further trimerize to cyanuric acid.



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Caption: Hydrolysis pathway of **Tetraisocyanatosilane**.

Reactions with Alcohols and Amines

Tetraisocyanatosilane reacts with alcohols and amines to form carbamates and ureas, respectively. These reactions are typically rapid and exothermic.

- With Alcohols: $\text{Si}(\text{NCO})_4 + 4 \text{ROH} \rightarrow \text{Si}(\text{OR})_4 + 4 \text{HNCO}$
- With Amines: $\text{Si}(\text{NCO})_4 + 4 \text{RNH}_2 \rightarrow \text{Si}(\text{NHR})_4 + 4 \text{HNCO}$

Applications

The high reactivity of **Tetraisocyanatosilane** makes it a useful precursor in the synthesis of various silicon-containing compounds and materials. It has been explored as a cross-linking agent in polymer chemistry and as a starting material for the synthesis of silicon nitride ceramics.

Safety and Handling

Tetraisocyanatosilane is a hazardous chemical that should be handled with extreme care in a well-ventilated fume hood. It is highly toxic, corrosive, and reacts violently with water.

Appropriate personal protective equipment, including gloves, safety goggles, and a lab coat, must be worn when handling this compound. It should be stored in a cool, dry place under an inert atmosphere.

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